

Total Synthesis of Malyngamide K: A Detailed Application Note

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Compound of Interest

Compound Name: Malyngamide K

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This document provides a detailed overview of the total synthesis strategies for **Malyngamide K**, a marine natural product with noteworthy biological activities. The information presented herein is intended to serve as a practical guide for researchers in organic synthesis and medicinal chemistry.

Introduction

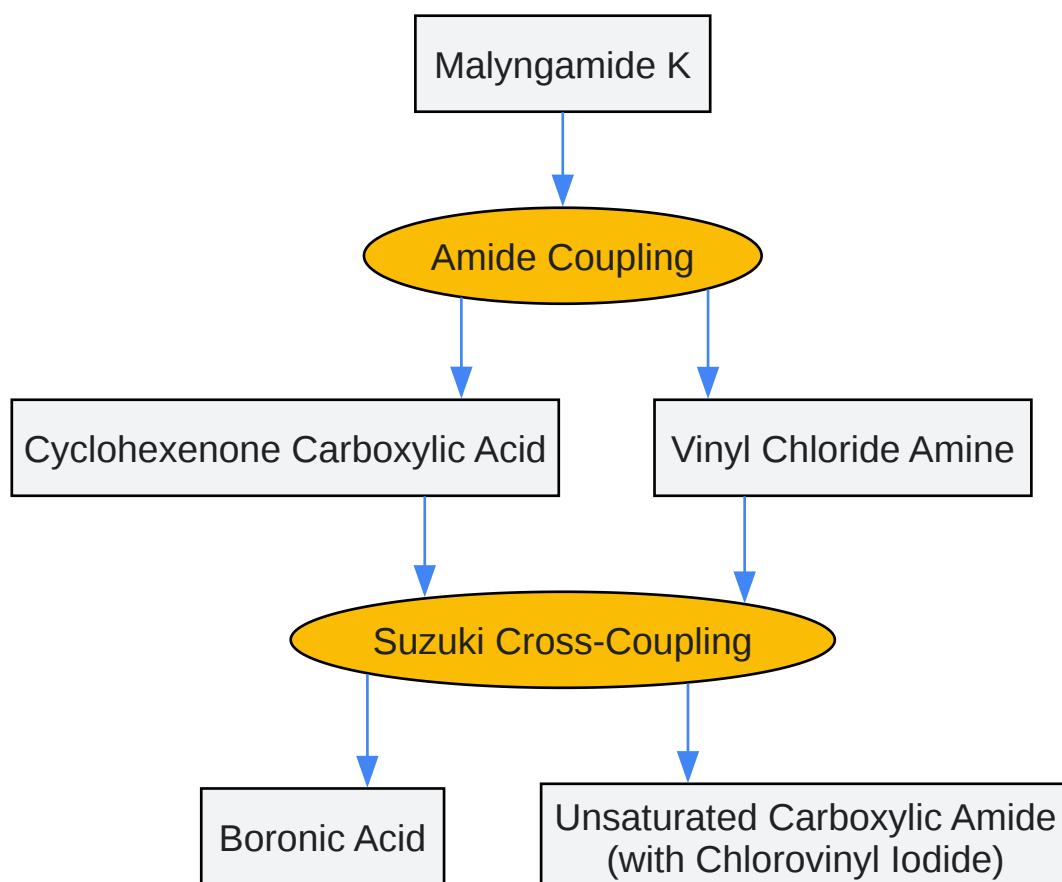
Malyngamide K is a member of the malyngamide family of natural products, which are primarily isolated from marine cyanobacteria.^[1] These compounds exhibit a range of biological activities, making them attractive targets for total synthesis and further analogue development. **Malyngamide K** is characterized by a cyclohexenone ring and a vinyl chloride moiety.^{[2][3][4]}^{[5][6][7]} An enantioselective and convergent total synthesis of **Malyngamide K** has been accomplished, providing a strategic approach for accessing this and related molecules.^[3]

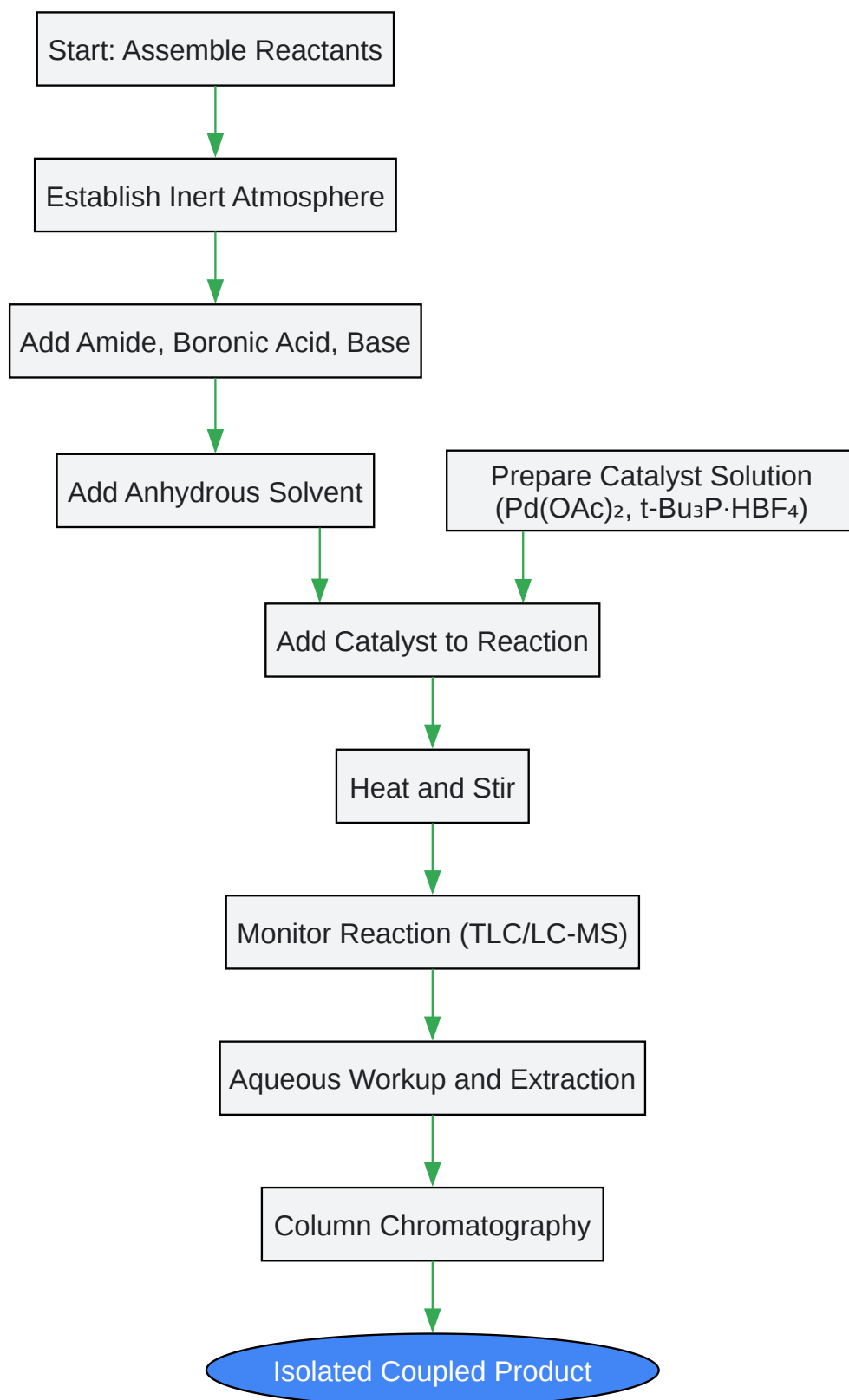
Retrosynthetic Analysis and Strategy

The total synthesis of **Malyngamide K** has been achieved through a highly convergent strategy.^[3] The key disconnection point is the amide bond, retrosynthetically cleaving the

molecule into two main fragments: a cyclohexenone-containing carboxylic acid and a vinyl chloride-bearing amine. A pivotal step in the synthesis is the construction of the carbon skeleton via a Suzuki cross-coupling reaction.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Below is a DOT language diagram illustrating the overall retrosynthetic strategy.





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